

Spectroscopic Data Analysis of 1-Chloro-2,2-dimethylbutane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylbutane

CAS No.: 6366-35-4

Cat. No.: B15743423

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This guide provides an in-depth analysis of the spectroscopic data for **1-Chloro-2,2-dimethylbutane** (CAS: 6366-35-4, Molecular Formula: $C_6H_{13}Cl$).^{[1][2][3]} It is intended for researchers, scientists, and professionals in drug development who rely on structural elucidation for compound verification. The following sections detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for determining the carbon-hydrogen framework of an organic molecule.^[4] By analyzing chemical shifts, integration, and signal splitting, the precise connectivity of atoms can be established.

1.1. Predicted 1H NMR Data (500 MHz, $CDCl_3$)

The proton NMR spectrum of **1-Chloro-2,2-dimethylbutane** is expected to show four distinct signals corresponding to the four unique proton environments in the molecule.

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Table 1: Predicted ^1H NMR Spectral Data for **1-Chloro-2,2-dimethylbutane**

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Integration	Multiplicity	Coupling Constant (J, Hz)
a (CH_3)	0.85 - 0.95	3H	Triplet (t)	~ 7.5
b (CH_2)	1.45 - 1.55	2H	Quartet (q)	~ 7.5
c (2 x CH_3)	1.00 - 1.10	6H	Singlet (s)	-
d (CH_2Cl)	3.40 - 3.50	2H	Singlet (s)	-

1.2. Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

The proton-decoupled ^{13}C NMR spectrum is predicted to display five signals, one for each unique carbon environment. The chemical shifts are heavily influenced by the electronegativity of the chlorine atom.[5]

Table 2: Predicted ^{13}C NMR Spectral Data for **1-Chloro-2,2-dimethylbutane**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Terminal CH_3	8 - 12
Internal CH_2	30 - 35
Quaternary C	35 - 40
gem-Dimethyl (2 x CH_3)	24 - 28
CH_2Cl	50 - 55

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to specific bond vibrations.^[6] For **1-Chloro-2,2-dimethylbutane**, the key absorptions are from C-H and C-Cl bonds.

Table 3: Key IR Absorption Bands for **1-Chloro-2,2-dimethylbutane**

Frequency Range (cm ⁻¹)	Vibration Type	Intensity	Notes
2960 - 2870	C-H Stretch (sp ³)	Strong	Typical for alkane structures. ^[7]
1465 - 1475	-CH ₂ - Bend (Scissoring)	Medium	Characteristic of methylene groups. ^[8]
~1385 & ~1370	-C(CH ₃) ₂ Bend	Medium	A doublet characteristic of a gem-dimethyl group.
800 - 600	C-Cl Stretch	Strong	Confirms the presence of a chloroalkane. ^{[8][9]}

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides the molecular weight of a compound and structural information based on its fragmentation pattern.^[10]

Molecular Ion: The molecular weight is 120.62 g/mol.^[2] Due to the natural isotopic abundance of chlorine (³⁵Cl:³⁷Cl ≈ 3:1), the molecular ion will appear as a pair of peaks (M⁺ and M+2) at m/z 120 and 122, with a characteristic ~3:1 intensity ratio.^[11]

Table 4: Predicted Key Fragments in the Mass Spectrum of **1-Chloro-2,2-dimethylbutane**

m/z Value	Proposed Fragment Ion	Notes
120, 122	$[\text{C}_6\text{H}_{13}\text{Cl}]^{+\cdot}$	Molecular ion peak (M^+) and its isotope peak ($\text{M}+2$).
91, 93	$[(\text{CH}_3)_2\text{C}-\text{CH}_2\text{Cl}]^+$	Loss of an ethyl radical ($\cdot\text{CH}_2\text{CH}_3$).
85	$[\text{C}_6\text{H}_{13}]^+$	Loss of a chlorine radical ($\cdot\text{Cl}$).
71	$[\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2]^+$	Loss of a chloromethyl radical ($\cdot\text{CH}_2\text{Cl}$); likely a prominent peak due to the formation of a stable tertiary carbocation.
57	$[\text{C}_4\text{H}_9]^+$	Corresponds to the tert-butyl cation, a common stable fragment.
43	$[\text{C}_3\text{H}_7]^+$	Isopropyl cation from further fragmentation.

Experimental Protocols

4.1. NMR Spectroscopy

- Sample Preparation: Accurately weigh 10-20 mg of **1-Chloro-2,2-dimethylbutane** for ^1H NMR (20-50 mg for ^{13}C NMR) into a clean, dry vial.[\[12\]](#)
- Dissolution: Add approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing a reference standard like tetramethylsilane (TMS).[\[13\]](#)
- Transfer: Using a Pasteur pipette, carefully transfer the solution into a 5 mm NMR tube, ensuring no solid particles are present.
- Instrument Setup: Place the NMR tube into the spectrometer's spinner and insert it into the magnet.
- Acquisition: The instrument's software will perform a series of automated steps: locking onto the deuterium signal of the solvent, tuning the probe to the correct frequency, and shimming

the magnetic field to optimize homogeneity.[12]

- Data Collection: Acquire the spectrum using standard pulse programs. Typically, 16-32 scans are sufficient for ^1H NMR, while ^{13}C NMR may require several hundred scans.

4.2. Infrared (IR) Spectroscopy (Liquid Film Method)

- Preparation: Ensure two sodium chloride (NaCl) or potassium bromide (KBr) salt plates are clean, dry, and transparent. Handle them only by the edges to avoid moisture contamination. [14]
- Sample Application: Place a single drop of neat **1-Chloro-2,2-dimethylbutane** onto the center of one salt plate.[15]
- Film Formation: Place the second salt plate on top of the first and gently rotate to spread the liquid into a thin, uniform film, ensuring no air bubbles are trapped.[16]
- Analysis: Place the salt plate assembly into the sample holder of the FT-IR spectrometer.
- Data Collection: Run a background scan of the empty chamber first, then acquire the sample spectrum. The instrument records the absorbance at each frequency to generate the IR spectrum.

4.3. Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **1-Chloro-2,2-dimethylbutane** (~100 ppm) in a volatile solvent such as hexane or dichloromethane.
- Injection: Inject a small volume (typically 1 μL) of the solution into the GC injection port, which is heated to ensure rapid vaporization.[17]
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column is housed in an oven that follows a specific temperature program to separate the analyte from any impurities based on boiling point and column affinity.[18]
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is bombarded by a high-energy electron beam (typically 70 eV). This

process, known as Electron Ionization (EI), forms the positively charged molecular ion and various fragment ions.[10]

- Detection: The ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge (m/z) ratio. A detector records the abundance of each ion, generating the mass spectrum.

Visualization of Spectroscopic Relationships

The following diagram illustrates how each spectroscopic technique provides complementary information to fully elucidate the structure of **1-Chloro-2,2-dimethylbutane**.

Caption: Workflow illustrating the relationship between the target molecule and the structural data obtained from NMR, IR, and MS.

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- To cite this document: BenchChem. [Spectroscopic Data Analysis of 1-Chloro-2,2-dimethylbutane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15743423/docs#spectroscopic-data-analysis-of-1-chloro-2-2-dimethylbutane-a-technical-guide>]

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